

BRL-42715: A Powerful Tool for Elucidating β -Lactamase Kinetics

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BRL-42715

Cat. No.: B15564214

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

BRL-42715, a penem β -lactamase inhibitor, serves as a potent and invaluable tool for studying the kinetics of β -lactamase enzymes. Its mechanism of action as an active-site-directed, irreversible inactivator allows for detailed investigation of enzyme-inhibitor interactions. This document provides comprehensive application notes and detailed protocols for utilizing **BRL-42715** in β -lactamase kinetic studies, aimed at researchers, scientists, and professionals in the field of drug development.

BRL-42715 is a potent inhibitor of a wide array of bacterial β -lactamases, encompassing plasmid-mediated enzymes such as TEM, SHV, and OXA, as well as chromosomally mediated enzymes found in bacteria like *Enterobacter*, *Citrobacter*, and *Serratia*[1]. Its high efficiency is demonstrated by its ability to reduce the initial rate of hydrolysis of most β -lactamase enzymes by 50% at concentrations less than 0.01 micrograms/ml, which is significantly lower than other β -lactamase inhibitors[1]. This potent inhibitory activity translates to a substantial enhancement of the antibacterial efficacy of β -lactamase-susceptible antibiotics[1][2].

Mechanism of Action

BRL-42715 acts as a "suicide" inhibitor, forming a stable acyl-enzyme intermediate with the active site serine of Class A, C, and D β -lactamases. This initial complex then undergoes a chemical rearrangement to form a stable, seven-membered thiazepine ring, leading to the irreversible inactivation of the enzyme[3]. However, it is important to note that **BRL-42715** is hydrolyzed by Class B metallo- β -lactamases and therefore acts as a substrate for these enzymes rather than an inhibitor.

Quantitative Data: Inhibitory Activity of BRL-42715

The following tables summarize the kinetic parameters of **BRL-42715** against various β -lactamases, providing a comparative overview of its inhibitory potency.

Enzyme Class	β -Lactamase	Source Organism	Second-Order Rate Constant (k_{inact}/K_i) ($\text{M}^{-1}\text{s}^{-1}$)	Reference
A	TEM-1	Escherichia coli	6.4×10^5	
A	Staphylococcal	Staphylococcus aureus	1.7×10^5	
A	K1	Klebsiella pneumoniae	Not specified	
C	P99	Enterobacter cloacae	Not specified	
D	Not specified	Not specified	Not specified	

Table 1: Second-order rate constants for the inactivation of various β -lactamases by **BRL-42715**.

Enzyme	Half-life for Regeneration (t _{1/2})	Reference
K1 β -lactamase	5 minutes	
Staphylococcal β -lactamase	> 2 days	
TEM-1	Incomplete recovery	
P99	Incomplete recovery	

Table 2: Stability of the **BRL-42715**- β -lactamase complex.

β -Lactamase Type	IC ₅₀ (μ g/mL)	Comparison to other inhibitors	Reference
Plasmid-mediated (TEM, SHV, OXA)	< 0.01	10- to 100-fold lower	
Chromosomally-mediated	< 0.01	10- to 100-fold lower	
Cephalosporinases	< 0.004 (mg/L)	Most efficient inhibitor compared to clavulanic acid, sulbactam, and tazobactam	

Table 3: IC₅₀ values of **BRL-42715** against various β -lactamases.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **BRL-42715** to study β -lactamase kinetics.

Protocol 1: Determination of IC₅₀ of **BRL-42715**

Objective: To determine the concentration of **BRL-42715** required to inhibit 50% of the β -lactamase activity.

Materials:

- Purified β -lactamase enzyme
- **BRL-42715** stock solution (in an appropriate solvent, e.g., DMSO)
- Nitrocefin (chromogenic substrate) stock solution
- Assay buffer (e.g., 50 mM sodium phosphate buffer, pH 7.0)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 490 nm

Procedure:

- Prepare serial dilutions of **BRL-42715** in the assay buffer.
- In a 96-well plate, add a fixed concentration of β -lactamase to each well.
- Add the different concentrations of **BRL-42715** to the wells and incubate for a specific time (e.g., 10-15 minutes) at a controlled temperature (e.g., 25°C or 37°C) to allow for enzyme-inhibitor binding.
- Initiate the enzymatic reaction by adding a fixed concentration of nitrocefin to each well.
- Immediately measure the rate of nitrocefin hydrolysis by monitoring the change in absorbance at 490 nm over time using a microplate reader.
- Plot the initial velocity of the reaction as a function of the logarithm of the **BRL-42715** concentration.
- Determine the IC_{50} value from the resulting dose-response curve.

Protocol 2: Determination of the Inactivation Kinetics (k_{inact} and K_i)

Objective: To determine the kinetic parameters of irreversible inhibition, including the maximal rate of inactivation (k_{inact}) and the inhibitor concentration at which the rate of inactivation is half-maximal (K_i).

Materials:

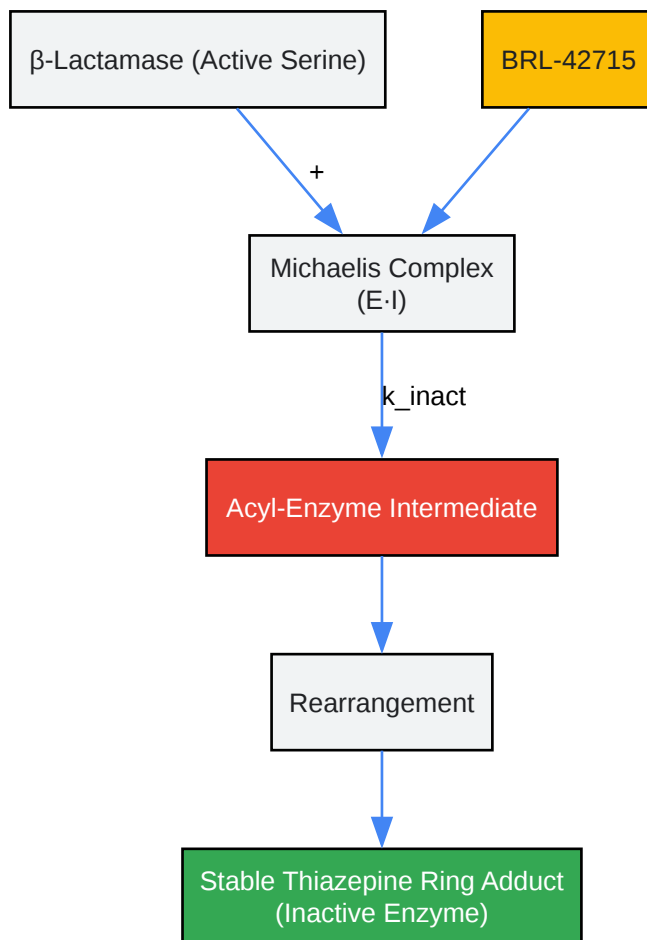
- Same as Protocol 1.

Procedure:

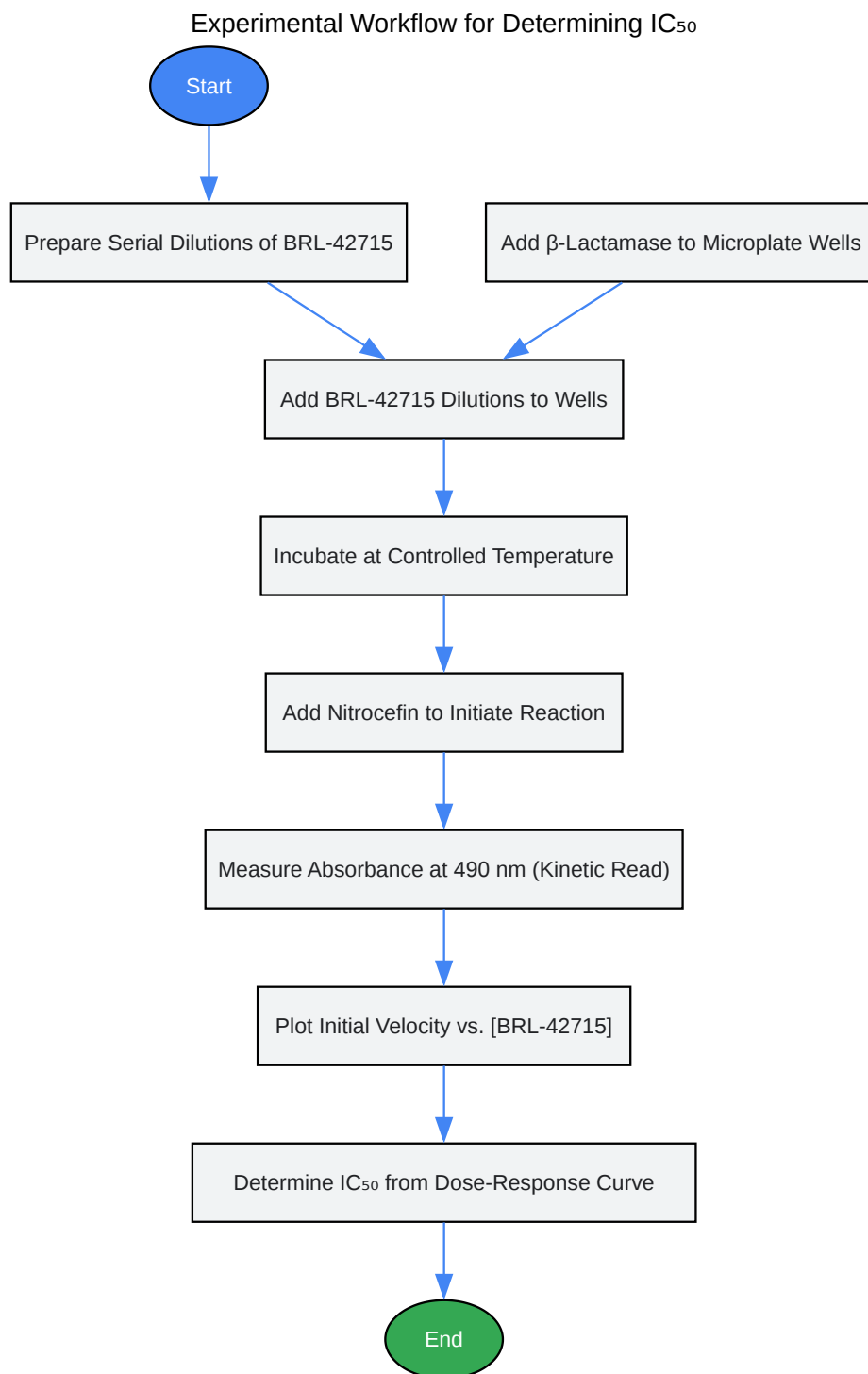
- Pre-incubate the β -lactamase enzyme with various concentrations of **BRL-42715** in the assay buffer at a constant temperature.
- At different time intervals, withdraw aliquots from each pre-incubation mixture.
- Immediately dilute the aliquots into a solution containing a saturating concentration of nitrocefin to measure the residual enzyme activity.
- Measure the initial rate of nitrocefin hydrolysis for each time point and inhibitor concentration.
- For each **BRL-42715** concentration, plot the natural logarithm of the residual enzyme activity versus the pre-incubation time. The slope of this line will give the apparent first-order rate constant of inactivation (k_{obs}).
- Plot the k_{obs} values against the corresponding **BRL-42715** concentrations.
- Fit the data to the Michaelis-Menten equation for irreversible inhibitors: $k_{\text{obs}} = (k_{\text{inact}} * [I]) / (K_i + [I])$, where $[I]$ is the inhibitor concentration. This will allow for the determination of k_{inact} and K_i .

Visualizations

The following diagrams illustrate the key concepts and workflows described in these application notes.

Mechanism of β -Lactamase Inactivation by BRL-42715[Click to download full resolution via product page](#)

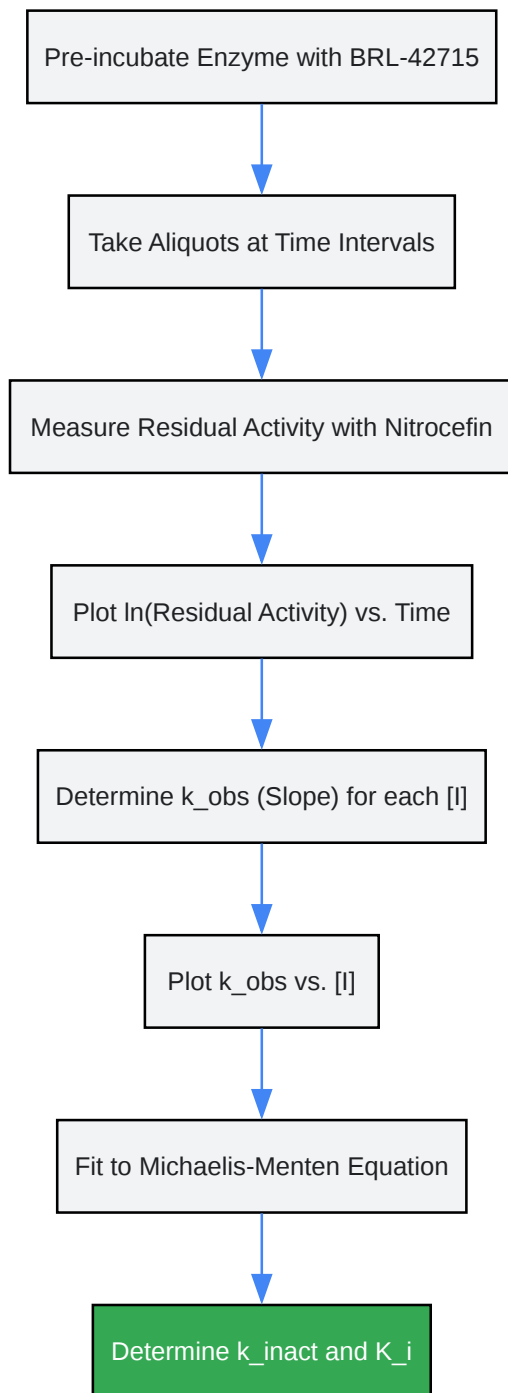
Caption: Inactivation pathway of serine β -lactamases by **BRL-42715**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the IC₅₀ of **BRL-42715**.

Logical Relationship for Inactivation Kinetics

[Click to download full resolution via product page](#)

Caption: Logical steps for determining inactivation kinetic parameters.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BRL-42715 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 2. Activity of the beta-lactamase inhibitor BRL 42715 against cephalosporinases produced by Enterobacteriaceae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In-vitro evaluation of the four beta-lactamase inhibitors: BRL42715, clavulanic acid, sulbactam, and tazobactam - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [BRL-42715: A Powerful Tool for Elucidating β -Lactamase Kinetics]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15564214/docs#brl-42715-a-powerful-tool-for-elucidating-lactamase-kinetics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)